

DosatiLink-1 storage temperature optimization

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: DosatiLink-1

Cat. No.: S12863473

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DosatiLink-1 Storage Information

The table below summarizes the key information available for **DosatiLink-1**.

Property	Details
Known Storage Advice	"Store the product under the recommended conditions in the Certificate of Analysis (CoA)." [1]
Known Transport Advice	"Room temperature in continental US; may vary elsewhere." [1]
Chemical Formula	C69H93Cl2F2N13O17S [1]
Molar Mass	1517.52 [1]
Bioactivity	Abelson murine leukemia (ABL) enzyme inhibitor [1]

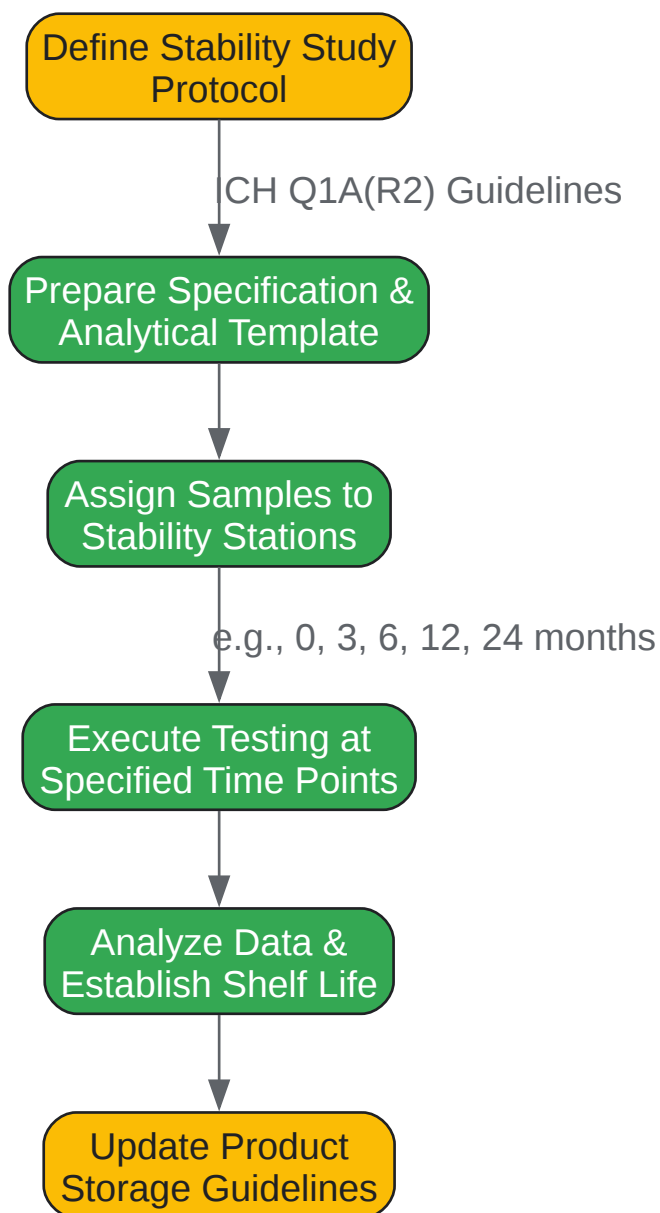
Frequently Asked Questions (FAQs)

- **What is the most critical document for determining storage conditions?** The **Certificate of Analysis (CoA)** is the definitive source for storage conditions [1]. Always refer to it first.
- **My CoA is missing. What should I do?** Contact the manufacturer or supplier directly to request the Certificate of Analysis.

- **How should I handle a temperature excursion?** If storage temperature deviates from the CoA specifications, quarantine the material. Conduct analytical testing (e.g., HPLC for purity and assay) to confirm stability and potency before use [2].
- **What are general best practices for storing research chemicals?** Always follow the manufacturer's instructions and use a dedicated storage area to minimize temperature fluctuations [3].

Troubleshooting & Best Practices

For comprehensive stability management, you can establish a formal stability study program. The workflow below outlines the key stages.



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Stability Study Protocol Design

A formal Stability Study Protocol defines the purpose, scope, and procedures to ensure reliable data [2]. The ICH Q1A(R2) guideline is the standard reference [2]. A typical protocol includes:

- **Purpose & Scope:** Clearly defines the drug product and containers under study [2].
- **Stability Conditions:** Samples are stored at specified conditions and tested at predetermined time points [2]. Common stations include:

- **Long-Term Condition:** Typically $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\%$ or tailored to the climate zone. Testing points can extend to 0, 3, 6, 9, 12, 18, 24, 36, 48, and 60 months [2].
- **Accelerated Condition:** Typically $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\%$. Testing points are usually at 0, 3, and 6 months [2].
- **Test Parameters:** The protocol specifies all tests and methods, which should be **stability-indicating** to detect changes over time [2].

Specification and Template Preparation

The Analytical Template and Specification document the testing plan and acceptance criteria [2].

- **Stability Specification:** Lists all tests, acceptance criteria, and referenced test methods (e.g., Identification, Assay, Related Substances) [2].
- **Analytical Template:** A structured form for recording data for each batch, including product name, batch number, manufacture/expiration dates, and observations at each time point [2].

Monitoring Storage Conditions

Maintaining consistent storage temperature is critical. Here are general solutions for different scales of operation:

- **For Stability Chambers/Freezers:** Use built-in temperature monitoring and data logging systems. Regularly calibrate and perform maintenance.
- **For Laboratory Refrigerators/Freezers:** Use a **dedicated digital data logger** with an alert system, not a simple min/max thermometer [3].
- **General Best Practices:**
 - **Avoid Door Storage:** In refrigerators, do not store samples in the door where temperatures fluctuate most [3].
 - **Maintain Original Packaging:** Keep products in their original containers to protect from light and moisture [3].
 - **Monitor and Document:** Regularly check and document storage unit temperatures.

Suggested Next Steps

- **Contact the Supplier:** Obtain the Certificate of Analysis for **DosatiLink-1** for precise storage instructions [1]

- **Conduct Preliminary Stability Tests:** If no data exists, begin with accelerated stability studies to establish a baseline [2]
- **Establish Internal Protocols:** Develop Standard Operating Procedures for handling and storing all research compounds [2] [3]

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References

1. - DosatiLink is an Abelson murine leukemia (ABL) enzyme inhibitor. 1 [peptidedb.com]
2. Study Stability and Specification - SOP - Pharma Beginners Protocol [pharmabeginners.com]
3. Temperature-Sensitive Drugs List + Storage Guidelines [varcode.com]

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